

Essential Safety and Logistical Information for Handling Levomefolic acid-13C5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Levomefolic acid-13C5

Cat. No.: B12053916

[Get Quote](#)

This document provides immediate, essential guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **Levomefolic acid-13C5**. The following procedures are designed to minimize risk and ensure a safe laboratory environment.

Chemical and Hazard Information

Levomefolic acid-13C5 is a stable isotope-labeled form of L-5-methyltetrahydrofolate (L-5-MTHF), the primary biologically active form of folate.[1] While the isotopic labeling does not introduce radioactive hazards, the chemical properties and associated hazards are considered equivalent to the unlabeled compound.[2]

Safety data sheets for levomefolic acid and its salts indicate the following potential hazards:

- Harmful if swallowed.[3][4][5]
- Causes skin irritation.[3][4][5]
- Causes serious eye irritation.[3][4][5]
- May cause respiratory irritation.[3][4][5]

Some suppliers may not classify the material as hazardous. However, it is best practice to handle the compound with the assumption that the hazards identified for the unlabeled form are present.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial for minimizing exposure. The following table outlines the required PPE for handling **Levomefolic acid-13C5**.

Task	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Receiving and Storage	Safety glasses with side shields	Nitrile gloves	Lab coat	Not generally required
Weighing and Aliquoting (Solid)	Safety goggles	Nitrile gloves	Lab coat	N95 respirator or use of a chemical fume hood
Solution Preparation	Chemical safety goggles	Nitrile gloves	Lab coat, chemical-resistant apron	Use of a chemical fume hood
Handling Solutions	Safety glasses with side shields	Nitrile gloves	Lab coat	Not generally required
Spill Cleanup	Chemical safety goggles	Heavy-duty nitrile or butyl rubber gloves	Lab coat, chemical-resistant apron	N95 respirator (for solids) or appropriate respirator for solvent
Waste Disposal	Safety glasses with side shields	Nitrile gloves	Lab coat	Not generally required

Operational and Disposal Plans

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the package for any signs of damage or leakage.
- **Storage:** Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area, protected from light.[6] Recommended long-term storage is typically at -20°C.[6]

- Labeling: Ensure the container is clearly labeled with the chemical name, concentration, and any relevant hazard warnings.

Experimental Protocols: Handling Procedures

Working with Solid Material (Weighing and Aliquoting):

- Engineering Controls: Whenever possible, handle the powdered form of **Levomefolic acid-13C5** in a chemical fume hood to minimize inhalation risk.^[2] If a fume hood is not available, a balance enclosure or a well-ventilated area with local exhaust ventilation should be used.
- PPE: Wear safety goggles, nitrile gloves, and a buttoned lab coat.^{[3][7]} For larger quantities or where aerosolization is possible, an N95 respirator is recommended.
- Procedure:
 - Designate a specific area for handling the compound to prevent cross-contamination.^[2]
 - Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid.
 - Avoid creating dust.
 - Clean all tools and the work area thoroughly after use.

Preparing Solutions:

- Engineering Controls: All solution preparation should be conducted in a chemical fume hood.
- PPE: Wear chemical safety goggles, nitrile gloves, and a lab coat. A chemical-resistant apron is recommended for additional protection against splashes.^[7]
- Procedure:
 - Select an appropriate solvent as specified in your experimental protocol.
 - Slowly add the solid to the solvent to avoid splashing.
 - If sonication is required, ensure the container is properly sealed.

- Clearly label the resulting solution with the compound name, concentration, solvent, date, and any hazard information.

Disposal Plan

- Waste Segregation: All waste contaminated with **Levomefolic acid-13C5** should be considered chemical waste. This includes:
 - Empty containers
 - Contaminated PPE (gloves, disposable lab coats, etc.)
 - Weighing paper, pipette tips, and other disposables
 - Excess solid material and solutions
- Disposal Procedures:
 - Collect all waste in a designated, sealed, and clearly labeled hazardous waste container.
 - Follow all local, state, and federal regulations for chemical waste disposal.^[2] The disposal procedures are generally the same as for the unlabeled compound.^[2]
 - Do not dispose of **Levomefolic acid-13C5** down the drain or in regular trash.

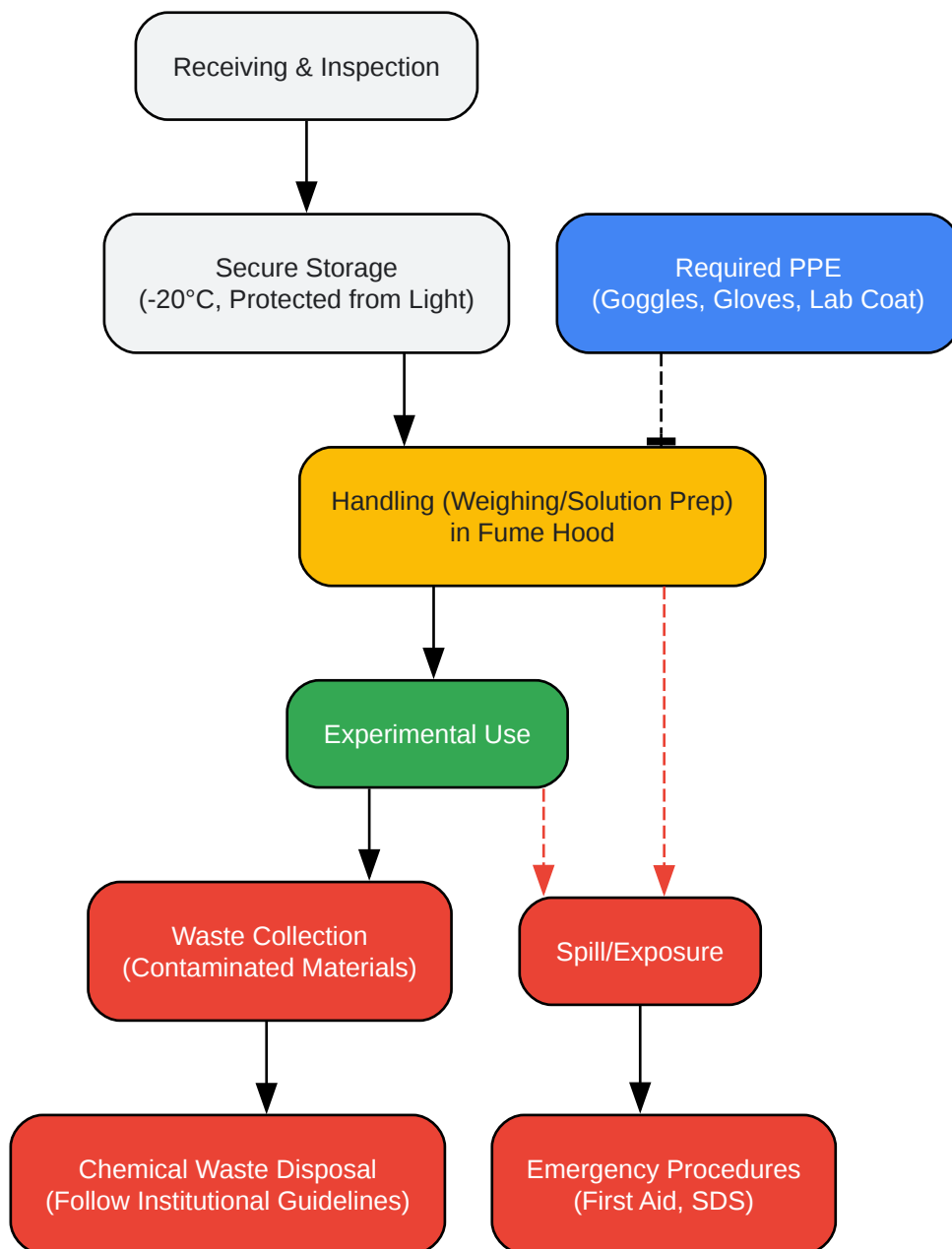
Spill and Emergency Procedures

- Minor Spill (Solid):
 - Wear appropriate PPE (goggles, gloves, lab coat, N95 respirator).
 - Gently sweep or vacuum the material, avoiding dust generation.
 - Place the spilled material and cleanup supplies into a sealed container for chemical waste disposal.
 - Clean the spill area with soap and water.^[2]
- Minor Spill (Liquid):

- Wear appropriate PPE (goggles, gloves, lab coat).
- Absorb the spill with an inert material (e.g., vermiculite, sand, or chemical absorbent pads).
- Place the absorbent material into a sealed container for chemical waste disposal.
- Clean the spill area with an appropriate solvent followed by soap and water.
- Skin Contact:
 - Immediately wash the affected area with plenty of soap and water for at least 15 minutes.
[4]
 - Remove contaminated clothing.
 - Seek medical attention if irritation develops.[4]
- Eye Contact:
 - Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids.[3]
 - Remove contact lenses if present and easy to do.
 - Seek immediate medical attention.[3]
- Inhalation:
 - Move the individual to fresh air.[4]
 - If breathing is difficult, provide oxygen.
 - Seek medical attention.[4]
- Ingestion:
 - Do NOT induce vomiting.[8]

- Rinse mouth with water.
- Seek immediate medical attention.[8]

Workflow for Safe Handling of Levomefolic acid-13C5



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Levomefolic acid-13C5** from receipt to disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Levomefolic acid - Wikipedia [en.wikipedia.org]
- 2. benchchem.com [benchchem.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. medkoo.com [medkoo.com]
- 5. biosynth.com [biosynth.com]
- 6. 5-Methyltetrahydrofolic acid (prefolic A) (glutamic acid- C^{13} , 99%) CP 95% - Cambridge Isotope Laboratories, CLM-9548-0.001 [isotope.com]
- 7. research.columbia.edu [research.columbia.edu]
- 8. abmole.com [abmole.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Levomefolic acid-13C5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12053916#personal-protective-equipment-for-handling-levomefolic-acid-13c5]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com